

Application Notes and Protocols for Studying Lipid-Protein Interactions Using DLPC

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Compound of Interest

Compound Name: *1,2-Dilauroyl-sn-glycero-3-phosphocholine*

Cat. No.: *B033377*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-dilauroyl-sn-glycero-3-phosphocholine (DLPC) is a saturated phospholipid with a 12-carbon acyl chain, making it a valuable tool for in vitro studies of lipid-protein interactions. Its relatively short acyl chains result in a low phase transition temperature, ensuring a fluid membrane environment at typical experimental temperatures. This property, along with its well-characterized biophysical behavior, makes DLPC an ideal component for creating model membrane systems to investigate the structure, function, and dynamics of membrane proteins and peripheral membrane-binding proteins.

These application notes provide detailed protocols for utilizing DLPC in various biophysical techniques, including Nuclear Magnetic Resonance (NMR) Spectroscopy, Cryo-Electron Microscopy (cryo-EM), Surface Plasmon Resonance (SPR), and Atomic Force Microscopy (AFM).

Quantitative Data of DLPC

For ease of reference and experimental design, the key quantitative properties of DLPC are summarized in the table below.

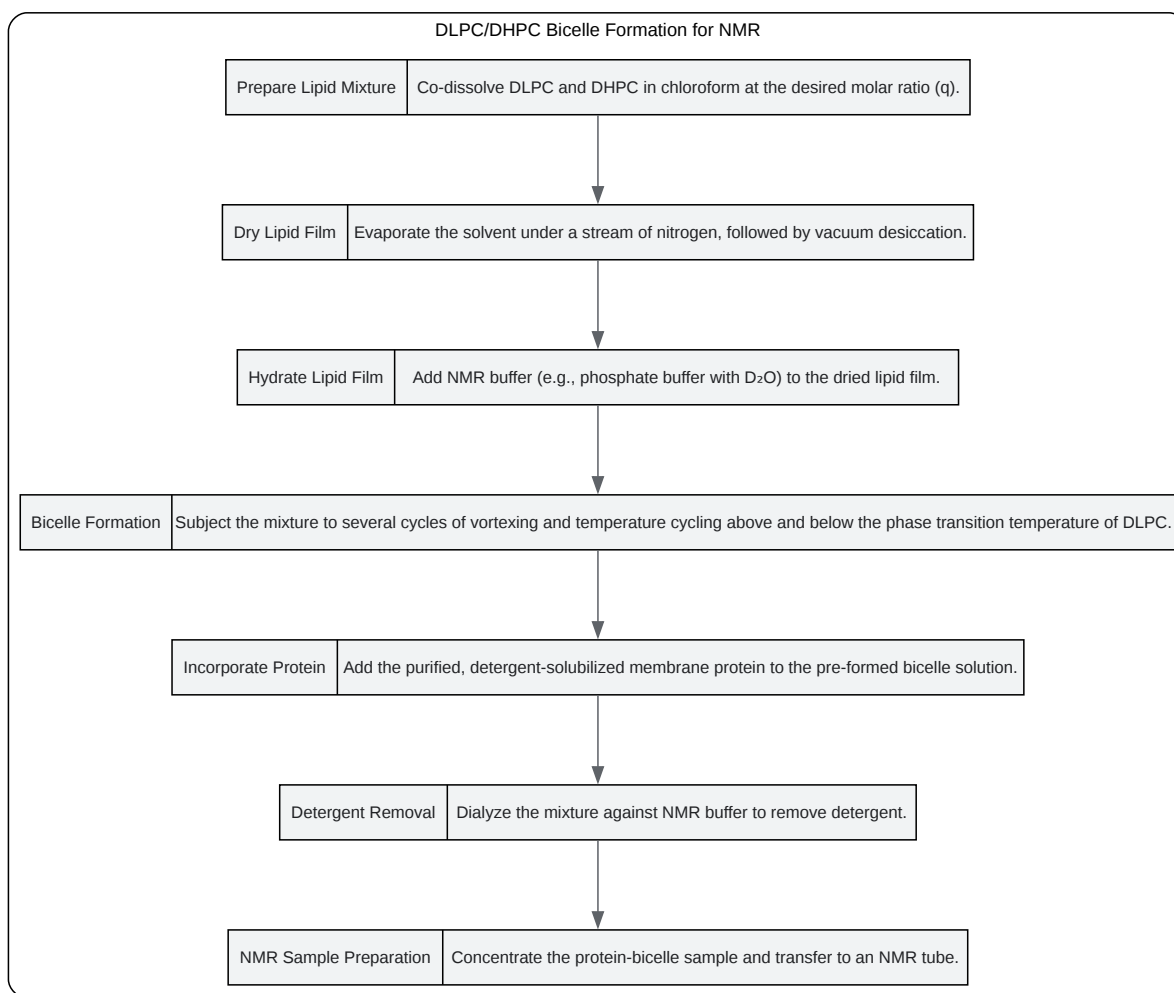
Property	Value	Reference
Molecular Formula	C ₃₂ H ₆₄ NO ₈ P	[1]
Molecular Weight	621.8 g/mol	[1][2]
CAS Number	18194-25-7	[1][2]
Purity	≥98%	[2]
Physical Form	Crystalline solid	[2]
Storage Temperature	-20°C	[2]
Solubility	Soluble in ethanol (~25 mg/ml)	[2]

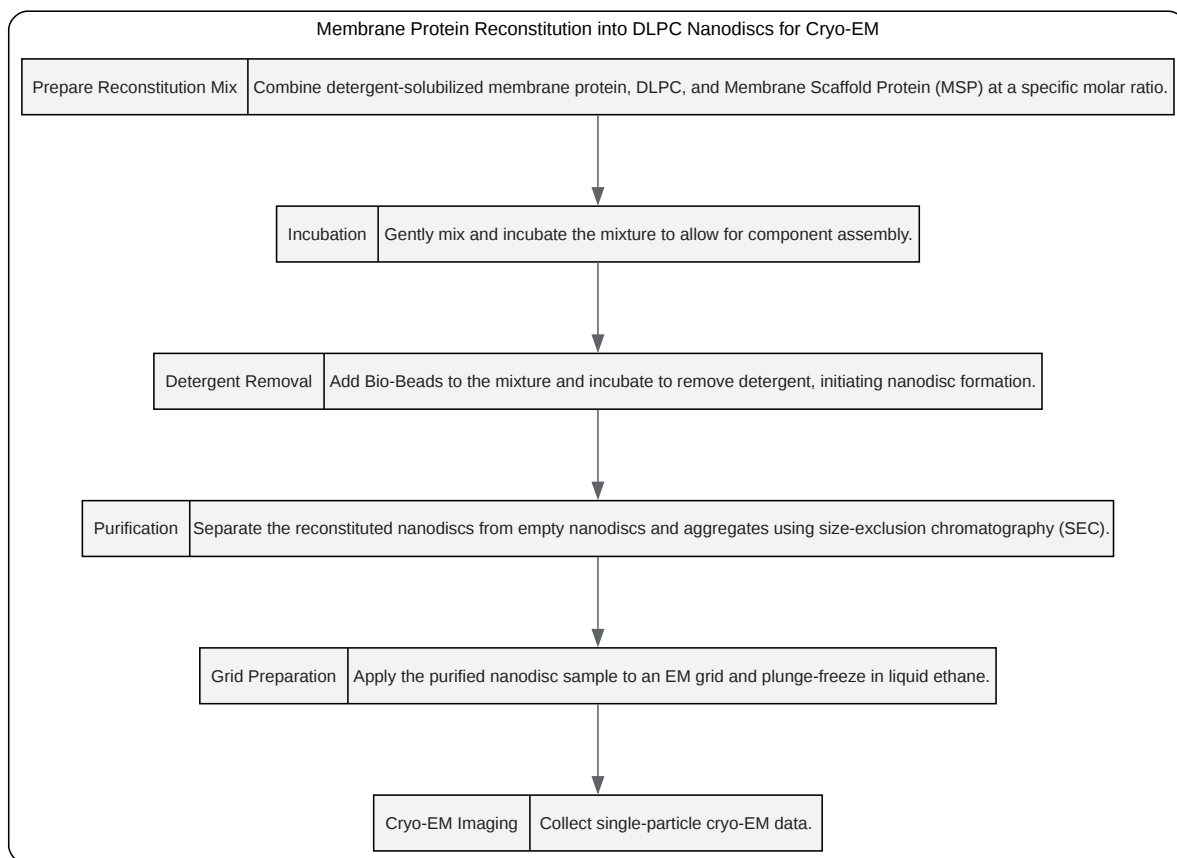
Application 1: High-Resolution Structural Studies of Membrane Proteins using DLPC-based Bicelles and Nanodiscs

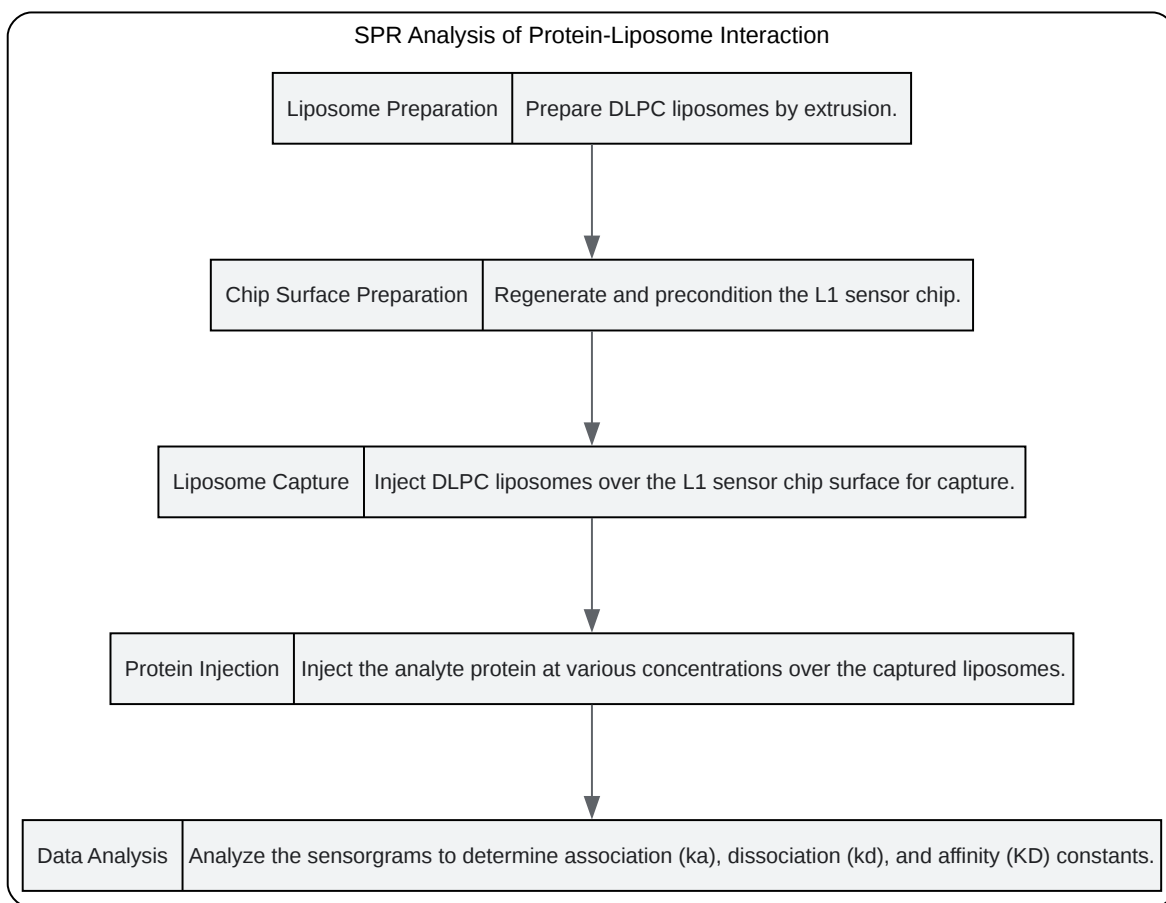
DLPC is widely used to form bicelles and nanodiscs, which provide a native-like lipid bilayer environment for structural studies of membrane proteins by NMR and cryo-EM.

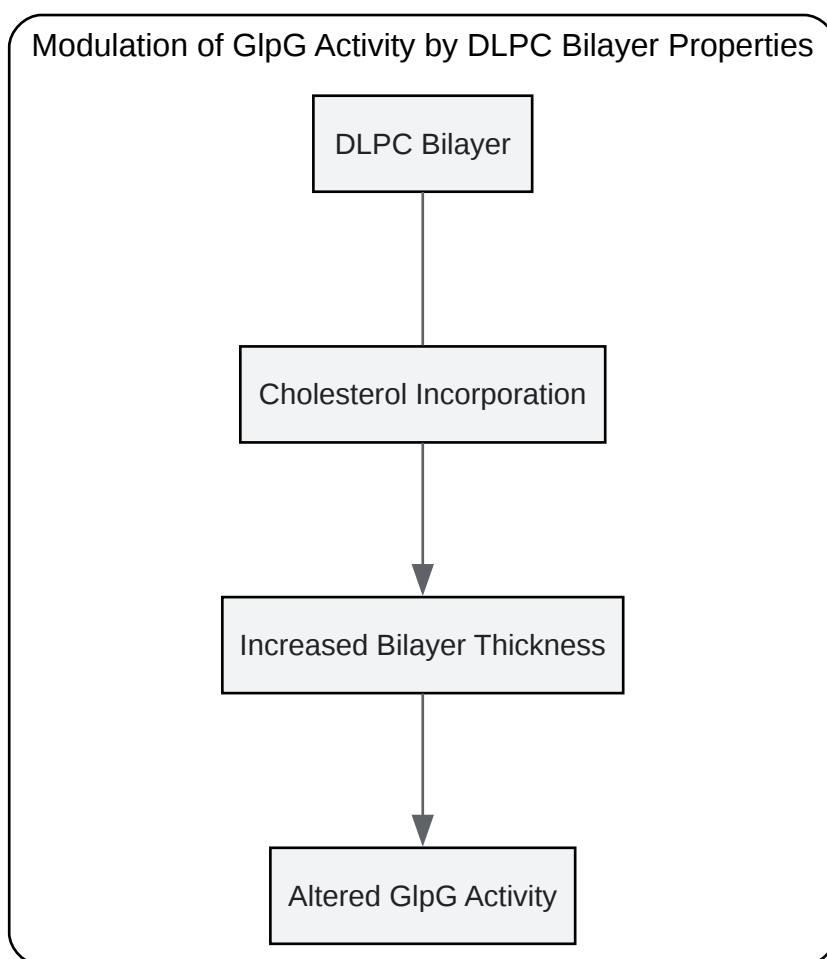
Bicelles for Solution NMR Spectroscopy

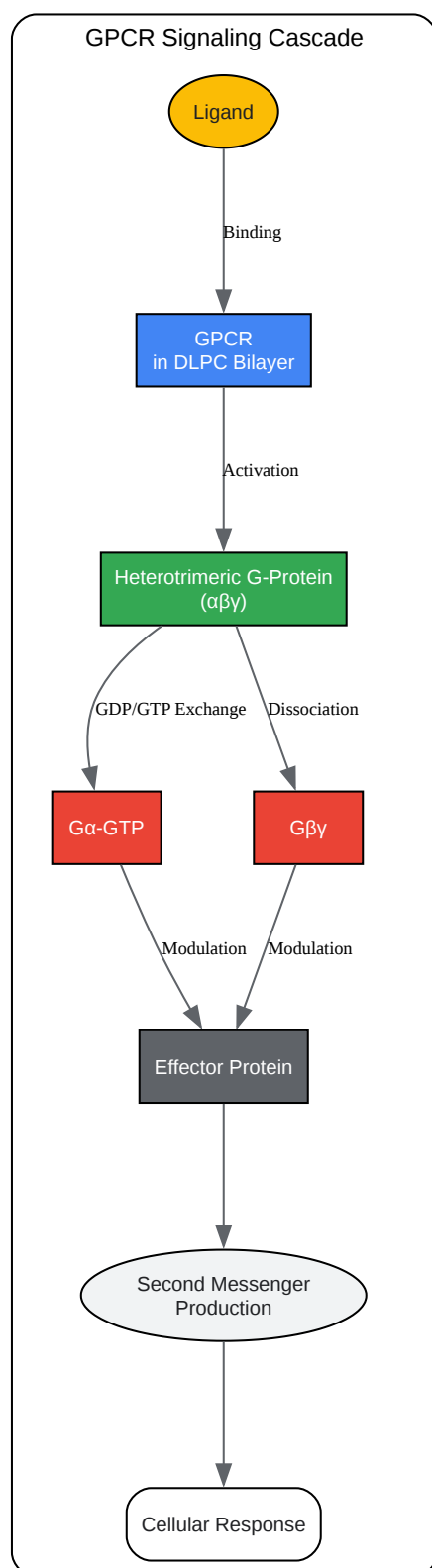
DLPC, in combination with a short-chain phospholipid like 1,2-dihexanoyl-sn-glycero-3-phosphocholine (DHPC), can form small, isotropic bicelles that tumble rapidly in solution, enabling high-resolution NMR studies.











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References

- 1. 1,2-Dilauroyl-sn-glycero-3-phosphocholine | C32H64NO8P | CID 512874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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